

Noformicin as a Molecular Probe: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Noformicin

Cat. No.: B086930

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Noformicin is a naturally occurring antiviral and antimicrobial agent produced by *Nocardia formica*.^[1] Its unique chemical structure, containing a pyrrolidine ring and an amidine functional group, suggests potential for development as a molecular probe to investigate specific biological pathways.^[2] While the precise mechanism of action of **noformicin** is not extensively characterized in publicly available literature, its structural features present opportunities for targeted interactions with biological macromolecules.

These application notes provide a framework for utilizing **noformicin** as a molecular probe for target identification and pathway elucidation. The protocols outlined below are based on established methodologies for the development and application of natural product-derived molecular probes.^[3]^[4]^[5]

Physicochemical Properties of Noformicin

A comprehensive understanding of the physicochemical properties of **noformicin** is essential for its application as a molecular probe.

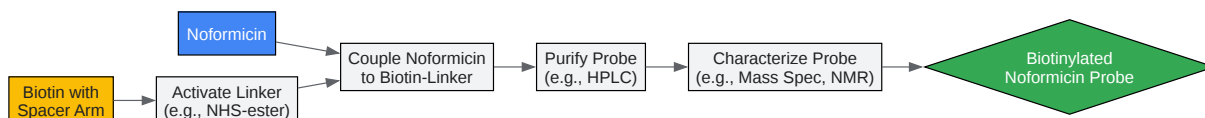
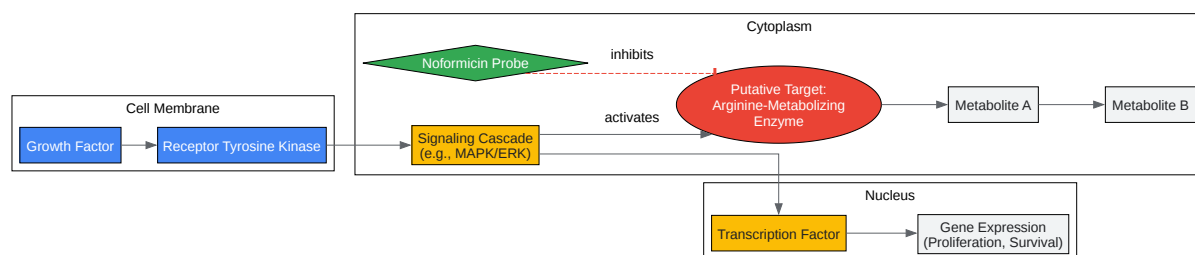
Property	Value	Reference
Molecular Formula	C ₈ H ₁₅ N ₅ O	
Molecular Weight	197.24 g/mol	
IUPAC Name	(2S)-5-amino-N-(3-amino-3-aminopropyl)-3,4-dihydro-2H-pyrrole-2-carboxamide	
CAS Number	155-38-4	
Known Biological Activity	Antiviral, Antimicrobial	

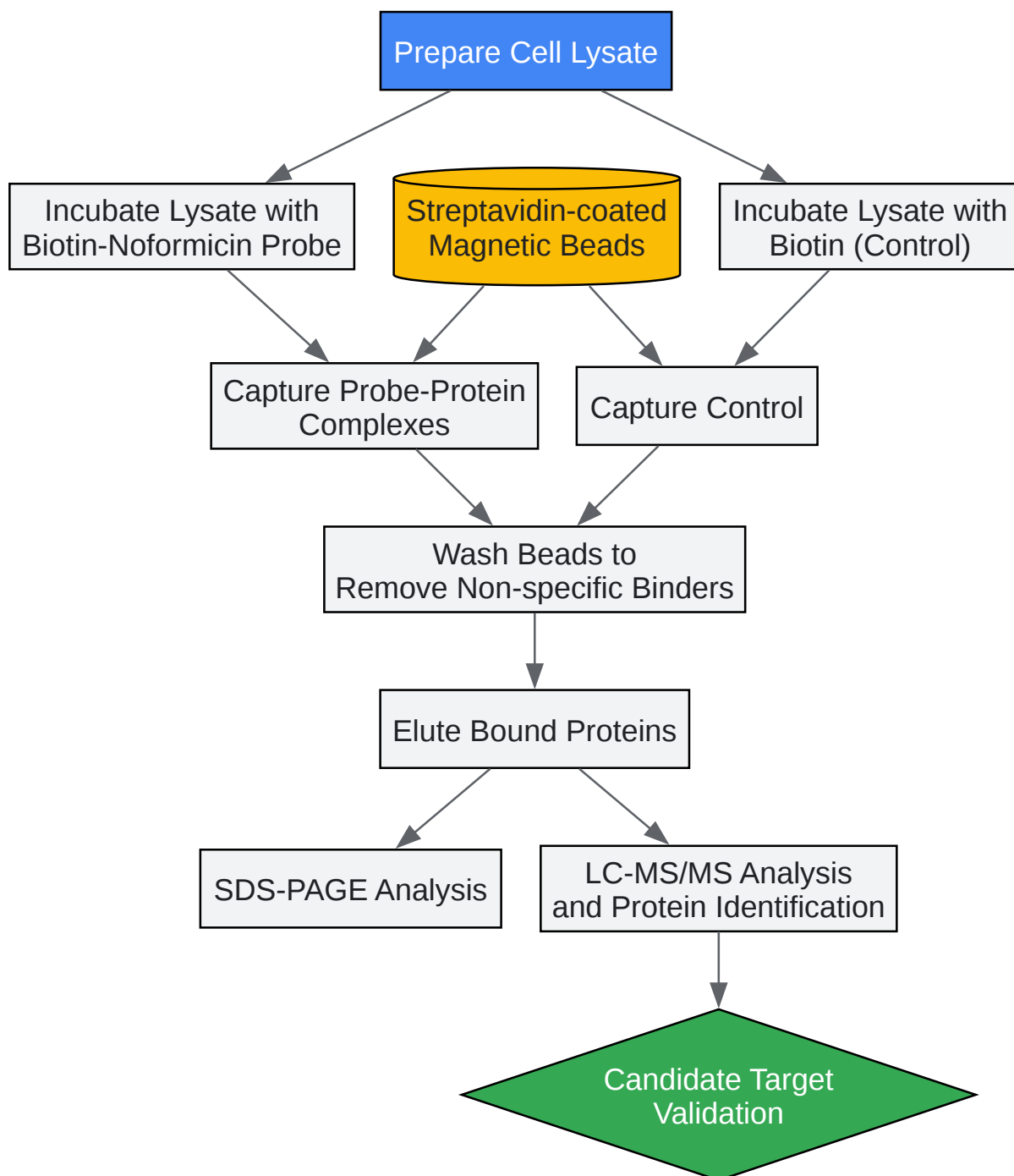
Proposed Mechanism of Action and Potential Targets

The chemical structure of **noformicin** provides clues to its potential molecular targets. The presence of the amidine group, a strong base that is protonated at physiological pH, suggests that **noformicin** may act as a mimic of arginine or other cationic amino acids. This could lead to interactions with:

- Arginine-binding proteins: Enzymes and receptors that recognize and bind arginine.
- Enzymes involved in polyamine biosynthesis: Polyamines are crucial for cell growth and proliferation, and their biosynthetic pathways often involve arginine and related metabolites.
- RNA or DNA: The cationic nature of **noformicin** could facilitate interactions with negatively charged nucleic acids.

The following diagram illustrates a hypothetical signaling pathway that could be investigated using a **noformicin**-based probe, assuming it targets an arginine-dependent enzyme.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Noformicin [drugfuture.com]
- 2. Noformicin, (+)- | C₈H₁₅N₅O | CID 130797 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Design and Development of Molecular Imaging Probes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Natural products as chemical probes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Noformicin as a Molecular Probe: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086930#noformicin-as-a-molecular-probe]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com